

# Ethyl Methyl Carbonate: A Comprehensive Technical Guide to a Greener Solvent

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## Compound of Interest

Compound Name: Ethyl methyl carbonate

Cat. No.: B1332091

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## Introduction

In the continuous pursuit of sustainable practices within the chemical and pharmaceutical industries, the selection of solvents plays a pivotal role. Traditional solvents often pose significant environmental, health, and safety risks. This has spurred the exploration and adoption of "green solvents," which are characterized by their reduced environmental impact, lower toxicity, and improved safety profiles. **Ethyl methyl carbonate** (EMC), an asymmetric aliphatic organic carbonate, has emerged as a promising green solvent with a wide range of applications.<sup>[1][2]</sup>

EMC is a colorless, transparent liquid with a low viscosity that is gaining traction as a sustainable alternative to conventional solvents.<sup>[2]</sup> Its utility extends across various sectors, including as a key component in electrolytes for lithium-ion batteries, a solvent in coatings and adhesives, and an intermediate in organic synthesis.<sup>[1]</sup> In the pharmaceutical industry, its low toxicity and effective solvency make it a suitable medium for drug formulation and the synthesis of active pharmaceutical ingredients (APIs). This guide provides an in-depth technical overview of **ethyl methyl carbonate**, focusing on its properties, synthesis, applications, and green credentials, tailored for professionals in research and drug development.

## Physicochemical Properties of Ethyl Methyl Carbonate

The utility of a solvent is largely determined by its physical and chemical properties. **Ethyl methyl carbonate** possesses a favorable combination of characteristics that make it an attractive option for various applications. A comparative summary of its key properties against other common organic solvents is presented below.

Property	Ethyl Methyl Carbonate (EMC)	Dimethyl Carbonate (DMC)	Diethyl Carbonate (DEC)	Acetonitrile	Ethanol	Toluene
CAS Number	623-53-0	616-38-6	105-58-8	75-05-8	64-17-5	108-88-3
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	C <sub>3</sub> H <sub>6</sub> O <sub>3</sub>	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	C <sub>2</sub> H <sub>3</sub> N	C <sub>2</sub> H <sub>6</sub> O	C <sub>7</sub> H <sub>8</sub>
Molecular Weight (g/mol)	104.10	90.08[3]	118.13[4]	41.05	46.07	92.14
Boiling Point (°C)	107-109[2]	90[3]	125.9[5]	81.6	78.5	110.6
Melting Point (°C)	-14.5 to -55[1][2]	3[3]	-74.3[5]	-45.7	-114.1	-95
Density (g/mL at 20°C)	1.015	1.069[3]	0.975	0.786	0.789	0.867
Viscosity (cP at 20°C)	~0.65	~0.63	~0.75	0.36	1.20	0.59
Flash Point (°C)	23[1]	18	33[5]	2	13	4
Solubility in Water	Insoluble[1]	Soluble	Insoluble[5]	Miscible	Miscible	Insoluble

# Green Chemistry Metrics for Ethyl Methyl Carbonate Synthesis

The "greenness" of a chemical process can be quantitatively assessed using various metrics. Among the most common are Atom Economy and the Environmental Factor (E-factor).

Atom Economy is a theoretical measure of the efficiency of a reaction in converting reactants to the desired product. It is calculated as:

Atom Economy (%) = (Molecular Weight of Desired Product / Sum of Molecular Weights of all Reactants) x 100

E-factor provides a more practical measure of the waste generated in a process. It is calculated as:

E-factor = Total Mass of Waste (kg) / Mass of Product (kg)

For the transesterification synthesis of **Ethyl Methyl Carbonate** from Dimethyl Carbonate and Diethyl Carbonate:

Reaction: DMC + DEC  $\rightleftharpoons$  2 EMC

- Atom Economy:
  - Molecular Weight of DMC = 90.08 g/mol
  - Molecular Weight of DEC = 118.13 g/mol
  - Molecular Weight of EMC = 104.10 g/mol
  - Atom Economy =  $(2 * 104.10) / (90.08 + 118.13) * 100 = 100\%$

This reaction has a theoretical atom economy of 100%, meaning that in an ideal scenario, all atoms from the reactants are incorporated into the desired product.

- E-factor (Example Calculation): Assuming a lab-scale synthesis using 90.08 g of DMC and 118.13 g of DEC, with a 90% yield of EMC (187.38 g), and the use of 200 g of a solvent for

purification that is not recycled.

- Total input = 90.08 g (DMC) + 118.13 g (DEC) + 200 g (solvent) = 408.21 g
- Mass of product = 187.38 g
- Mass of waste = Total input - Mass of product = 408.21 g - 187.38 g = 220.83 g
- E-factor = 220.83 g / 187.38 g = 1.18

An E-factor of 1.18 indicates that for every kilogram of EMC produced, 1.18 kilograms of waste are generated in this specific hypothetical scenario. The goal in green chemistry is to minimize the E-factor, ideally bringing it close to zero.<sup>[6]</sup>

## Experimental Protocols

### Synthesis of Ethyl Methyl Carbonate via Transesterification

This protocol is based on the transesterification of dimethyl carbonate and diethyl carbonate, a common method for producing EMC.<sup>[7]</sup>

Materials:

- Dimethyl carbonate (DMC)
- Diethyl carbonate (DEC)
- Solid base catalyst (e.g.,  $\gamma$ -Al<sub>2</sub>O<sub>3</sub>)
- Round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle
- Filtration apparatus

- Distillation apparatus

Procedure:

- To a 100 mL single-necked round-bottom flask, add dimethyl carbonate (e.g., 2.7 g) and diethyl carbonate (e.g., 1.18 g).
- Add the  $\gamma$ -Al<sub>2</sub>O<sub>3</sub> catalyst (e.g., 0.26 g).
- Place a magnetic stir bar in the flask and equip it with a reflux condenser.
- Heat the reaction mixture to 100°C using a heating mantle, with continuous magnetic stirring.
- Maintain the reaction at this temperature for 3 hours.
- After 3 hours, turn off the heat and allow the mixture to cool to room temperature.
- Separate the solid catalyst from the liquid mixture by filtration.
- The resulting liquid is a mixture of DMC, DEC, and EMC.
- Purify the **ethyl methyl carbonate** from the reaction mixture by fractional distillation.[8] The different boiling points of the components (DMC: 90°C, EMC: 107-109°C, DEC: 126°C) allow for their separation. Collect the fraction corresponding to the boiling point of EMC.

## Amide Synthesis using Ethyl Methyl Carbonate as a Solvent

This protocol provides a general procedure for the synthesis of an amide from an acyl chloride and an amine, using EMC as a greener solvent alternative.

Materials:

- Acyl chloride (e.g., benzoyl chloride)
- Amine (e.g., aniline)
- **Ethyl methyl carbonate** (EMC)

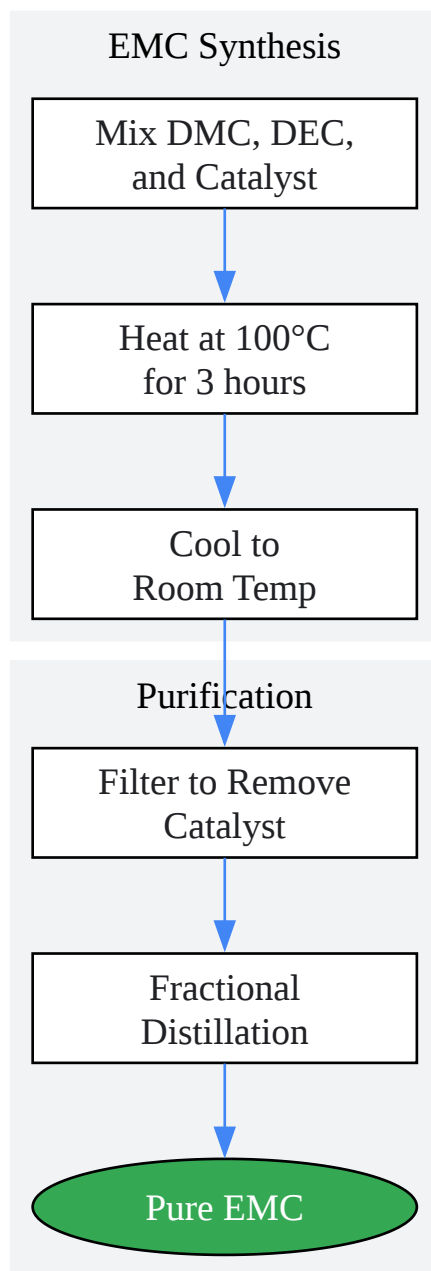
- Tertiary amine base (e.g., triethylamine)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve the amine (1 equivalent) and the tertiary amine base (1.1 equivalents) in **ethyl methyl carbonate**.
- Cool the solution in an ice bath.
- Dissolve the acyl chloride (1 equivalent) in a small amount of EMC and add it to a dropping funnel.
- Add the acyl chloride solution dropwise to the stirred amine solution over a period of 15-20 minutes.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess amine and base, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude amide product.

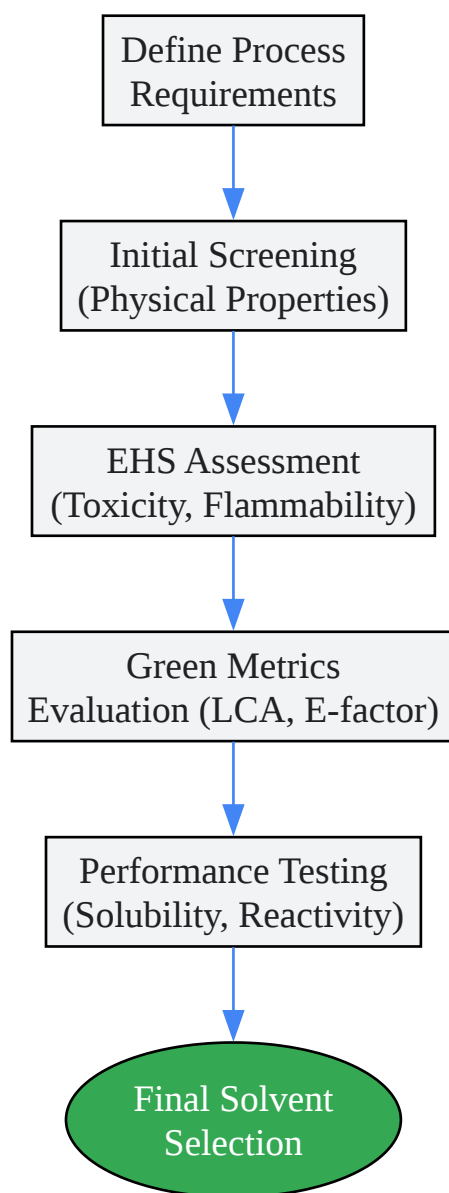
- Purify the crude product by recrystallization or column chromatography as needed.

## Mandatory Visualizations



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Caption: Workflow for the synthesis and purification of **Ethyl Methyl Carbonate**.



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